

In-Depth Toxicological Profile of 3-Amino-4-chlorobenzotrifluoride

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Compound of Interest

Compound Name: 3-Amino-4-chlorobenzotrifluoride

Cat. No.: B091045

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological data for **3-Amino-4-chlorobenzotrifluoride** (CAS No. 121-50-6). The information is compiled from material safety data sheets, provisional peer-reviewed toxicity value (PPRTV) assessments, and various chemical databases to support research, drug development, and safety assessment activities.

Chemical and Physical Properties

3-Amino-4-chlorobenzotrifluoride, also known as 4-Chloro-3-(trifluoromethyl)aniline, is a synthetically produced chemical intermediate.^{[1][2]} It exists as a clear, faint yellow to yellow liquid with a penetrating odor.^[3]

Table 1: Physical and Chemical Properties of **3-Amino-4-chlorobenzotrifluoride**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ ClF ₃ N	[1][3]
Molecular Weight	195.57 g/mol	[3]
Physical State	Liquid	[3]
Melting Point	10 °C	[3]
Boiling Point	82 - 83 °C @ 9-12 hPa	[3]
Density	1.428 g/cm ³ at 20 °C	[3]
Vapor Pressure	0.15 hPa (0.11 mmHg)	
Water Solubility	11 g/L at 60 °C	[1][3]
log P (octanol/water)	3.19	[1]
Flash Point	75 °C (closed cup)	[3]
Autoignition Temperature	≥560 °C	

Toxicological Data

The available toxicological data for **3-Amino-4-chlorobenzotrifluoride** is limited. A comprehensive literature search conducted by the U.S. Environmental Protection Agency (EPA) revealed no human or animal studies for acute, short-term, subchronic, or chronic duration exposures.[1] The majority of the available data comes from preliminary toxicity studies and in vitro assessments.

Acute Toxicity

The compound is classified as harmful if swallowed, in contact with skin, or if inhaled.[4][5] Exposure can cause irritation to the skin, eyes, and respiratory tract.[3][6] One of the potential health effects of inhalation is cyanosis, a bluish discoloration of the skin due to insufficient oxygen in the blood.[3]

Table 2: Acute Toxicity Values for **3-Amino-4-chlorobenzotrifluoride**

Test	Species	Route	Value	Source(s)
LD ₅₀ (Approximate)	Mouse	Intraperitoneal	~100 mg/kg	[1]
LC ₅₀ (96 hours)	Zebra fish (Danio rerio)	-	7 mg/L	[1]
EC ₅₀ (3 hours)	Bacteria (Pseudomonas putida)	-	62 mg/L	[1]

Sub-chronic and Chronic Toxicity

There are currently no available studies on the sub-chronic or chronic toxicity of **3-Amino-4-chlorobenzotrifluoride** in humans or animals.[1]

Genotoxicity and Carcinogenicity

Genotoxicity: No specific studies on the genotoxicity of **3-Amino-4-chlorobenzotrifluoride** were identified in the reviewed literature.

Carcinogenicity: The carcinogenic potential of **3-Amino-4-chlorobenzotrifluoride** has not been evaluated by major regulatory bodies, including the International Agency for Research on Cancer (IARC), the National Toxicology Program (NTP), or the U.S. EPA under its 2005 guidelines.[1]

Ecotoxicological Information

3-Amino-4-chlorobenzotrifluoride is classified as very toxic to aquatic life with long-lasting effects.[4] Its n-octanol/water partition coefficient (log Pow) of 3.19 suggests a potential for bioaccumulation.[1]

Experimental Protocols

Detailed experimental protocols for the available toxicological data are scarce in the public literature.

- **Mouse LD₅₀ Study:** Small groups of mice were administered increasing dosage levels of the compound via intraperitoneal injection. Mortality was observed and recorded over a seven-day period to determine the approximate lethal dose for 50% of the test animals (LD₅₀). No additional details on the methodology were reported.[1]
- **Bacterial EC₅₀ Study:** The toxicity to *Pseudomonas putida* was assessed using a test that measures the inhibition of cell multiplication. The half-maximal effective concentration (EC₅₀) was estimated using a mathematical model.[1]

Hazard Identification and Safety

Hazard Statements:

- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[4]
- H315: Causes skin irritation.[4][6]
- H319: Causes serious eye irritation.[4][6]
- H410: Very toxic to aquatic life with long lasting effects.[4]

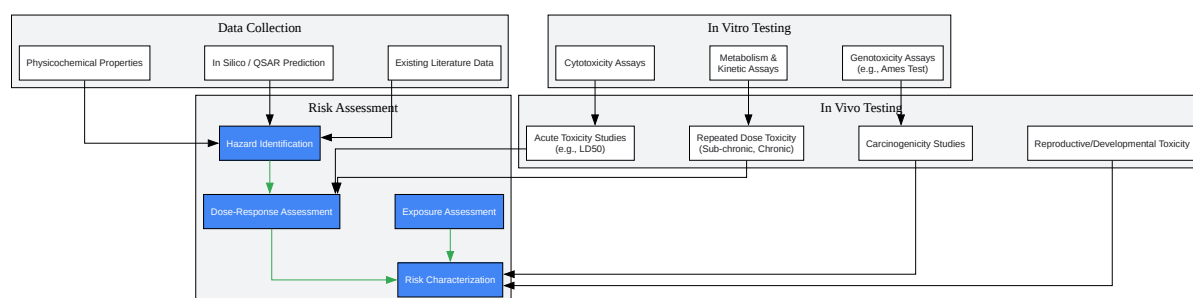
Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P273: Avoid release to the environment.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]
- P302+P352+P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.[5]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Stability and Reactivity: The compound is stable under normal temperatures and pressures.[1]
[3] It is incompatible with strong oxidizing agents and strong acids.[3] Hazardous decomposition products include hydrogen chloride, nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen fluoride gas.[1][3]

Visualizations

As there is no available information on specific signaling pathways affected by **3-Amino-4-chlorobenzotrifluoride**, a generalized workflow for toxicological assessment is provided below.



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Caption: A generalized workflow for chemical toxicological assessment.

Conclusion

The toxicological database for **3-Amino-4-chlorobenzotrifluoride** is notably sparse, with a significant lack of in vivo studies on repeated dose toxicity, genotoxicity, and carcinogenicity. The available data primarily indicates acute toxicity upon ingestion, dermal contact, and inhalation, as well as significant ecotoxicity. The high log Pow value suggests a potential for bioaccumulation, warranting caution in its handling and disposal. Researchers and drug development professionals should exercise significant care, employing robust personal protective equipment and containment measures when working with this compound. Further comprehensive toxicological studies are necessary to fully characterize its safety profile.

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